

Application Notes and Protocols for P 22077

Stock Solution Preparation in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: P 22077

Cat. No.: B612074

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Audience: Researchers, scientists, and drug development professionals.

Introduction

P 22077 is a cell-permeable inhibitor of Ubiquitin-specific Protease 7 (USP7) and the closely related deubiquitinase USP47. Inhibition of USP7 leads to the destabilization of HDM2 (Human Double Minute 2), an E3 ubiquitin ligase that targets the tumor suppressor p53 for proteasomal degradation. By inhibiting USP7, **P 22077** stabilizes p53, leading to the induction of apoptosis in cancer cells with a functional USP7-HDM2-p53 axis. These application notes provide a detailed protocol for the preparation of **P 22077** stock solutions in Dimethyl Sulfoxide (DMSO) for in vitro studies.

Quantitative Data Summary

For accurate and reproducible experimental results, it is crucial to start with a precisely prepared stock solution. The following table summarizes the key quantitative data for **P 22077**.

Parameter	Value	Reference
Molecular Weight	315.32 g/mol	[1][2][3]
Solubility in DMSO	≥ 50 mg/mL (≥ 158.57 mM)	[1][4]
Appearance	Light yellow to yellow solid	[1]
Storage of Solid	-20°C for up to 3 years	[1]
Storage of Stock Solution	-80°C for up to 2 years; -20°C for up to 1 year	[1]

Experimental Protocol: Preparation of a 10 mM P 22077 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **P 22077** in DMSO.

Materials:

- **P 22077** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- **Equilibration:** Allow the vial of **P 22077** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile microcentrifuge tube or amber vial on a calibrated analytical balance. Carefully weigh the desired amount of **P 22077** powder. For example, to prepare 1

mL of a 10 mM stock solution, weigh out 3.153 mg of **P 22077**.

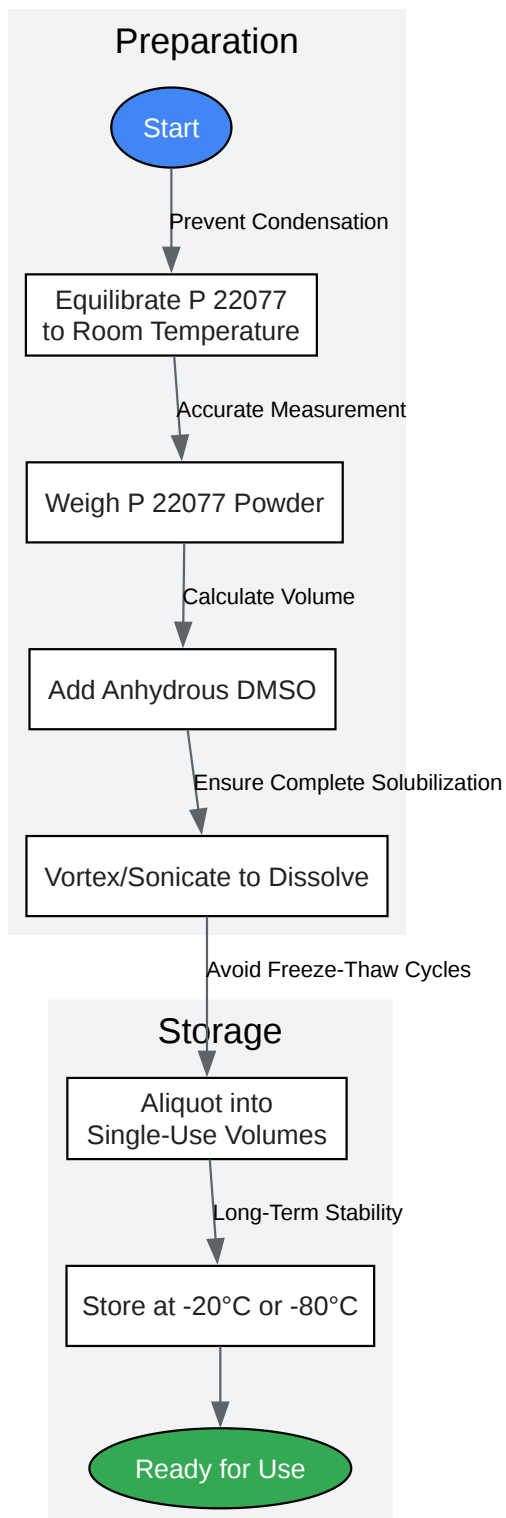
- Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 315.32 \text{ g/mol} = 3.153 \text{ mg}$
- Solubilization: Add the appropriate volume of anhydrous DMSO to the weighed **P 22077** powder. For a 10 mM solution with 3.153 mg of **P 22077**, add 1 mL of DMSO.
- Mixing: Close the tube/vial tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (37°C) and/or sonication can be used to aid dissolution if necessary.[\[1\]](#) Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C or -80°C, protected from light.[\[1\]](#)

Note on DMSO: It is highly recommended to use anhydrous or freshly opened DMSO, as the presence of water can affect the solubility and stability of the compound.

Visualization of Experimental Workflow and Signaling Pathway

Experimental Workflow for P 22077 Stock Solution Preparation

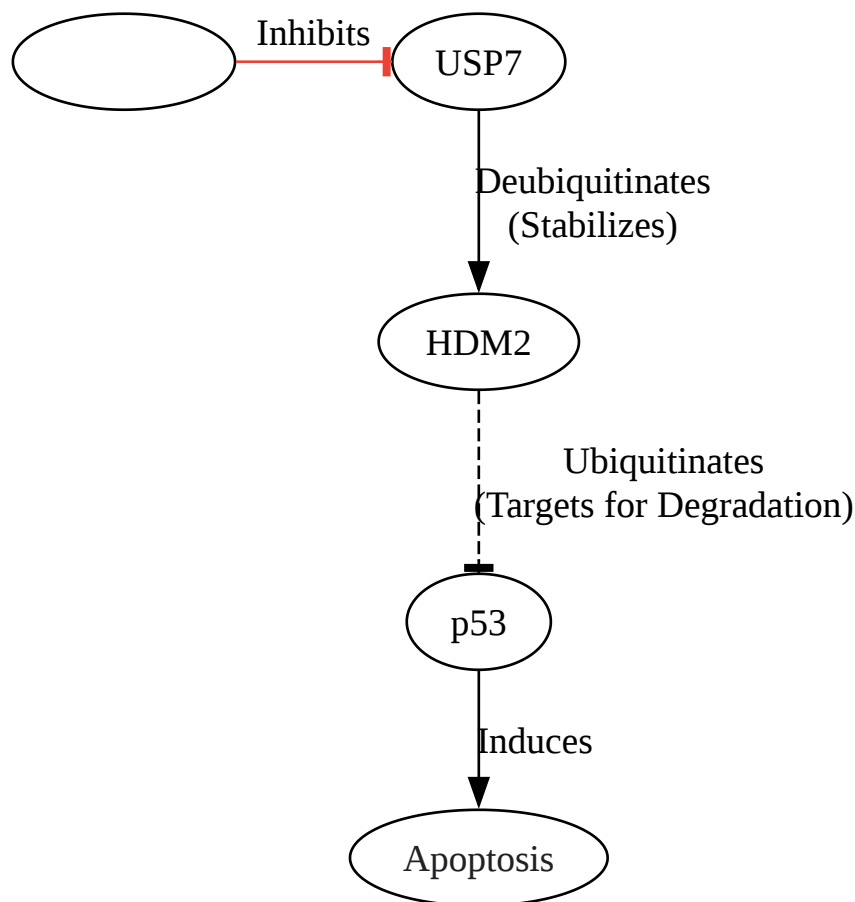
Workflow for P 22077 Stock Solution Preparation



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Caption: A flowchart illustrating the key steps for preparing a **P 22077** stock solution in DMSO.

Signaling Pathway of P 22077 Actiondot



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